

method validation azaconazole recovery percentage

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Compound Focus: Azaconazole

CAS No.: 60207-31-0

Cat. No.: S519984

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Azaconazole Information from Search Results

The search results confirm **azaconazole**'s identity as a synthetic conazole fungicide but do not contain detailed analytical method validation protocols [1] [2] [3].

- **IUPAC Name:** 1-((2-(2,4-dichlorophenyl)-1,3-dioxolan-2-yl)methyl)-1H-1,2,4-triazole [3]
- **Chemical Formula:** C₁₂H₁₁Cl₂N₃O₂ [3]
- **CAS Registry Number:** 60207-31-0 [1] [2] [3]
- **Molecular Weight:** 300.14 g/mol [2] [3]
- **Mode of Action:** Sterol biosynthesis inhibitor (FRAC Code 3) [3]
- **Use:** Agricultural fungicide to control canker, wood-destroying fungi, powdery mildew, and bean rust [2] [3]

Method Development Templates from Related Azoles

Since direct **azaconazole** methods are unavailable, you can adapt frameworks from validated HPLC methods for structurally related azole antifungal drugs.

Example Method: Dual Detection of Fluconazole and Clobetasol Propionate [4]

This RP-HPLC-UV method demonstrates simultaneous analysis of an azole (fluconazole) with another drug.

- **Chromatographic Conditions**

- **Column:** Zorbax C18 (250 × 4.6 mm, 5µm)
- **Mobile Phase:** Gradient of 0.1% Trifluoroacetic acid (TFA) in water and 0.1% TFA in acetonitrile
- **Flow Rate:** 0.6 mL/min for 5 min, increased to 1.0 mL/min
- **Detection Wavelength:** 250 nm
- **Injection Volume:** 20 µL
- **Column Temperature:** 24 °C

- **Validation Data Table**

Validation Parameter	Result for Fluconazole	Result for Clobetasol Propionate
Linearity Range	0.25 - 2.5 mg/mL	5 - 50 µg/mL
Correlation Coefficient (R ²)	0.9999	0.9999
Accuracy & Precision	Confirmed via QC samples at three levels	Confirmed via QC samples at three levels
Specificity & Robustness	Method validated as per ICH guidelines	Method validated as per ICH guidelines

Example Method: Stability-Indicating HPLC for Posaconazole [5]

This method for a different triazole antifungal highlights stability-indicating properties.

- **Chromatographic Conditions**

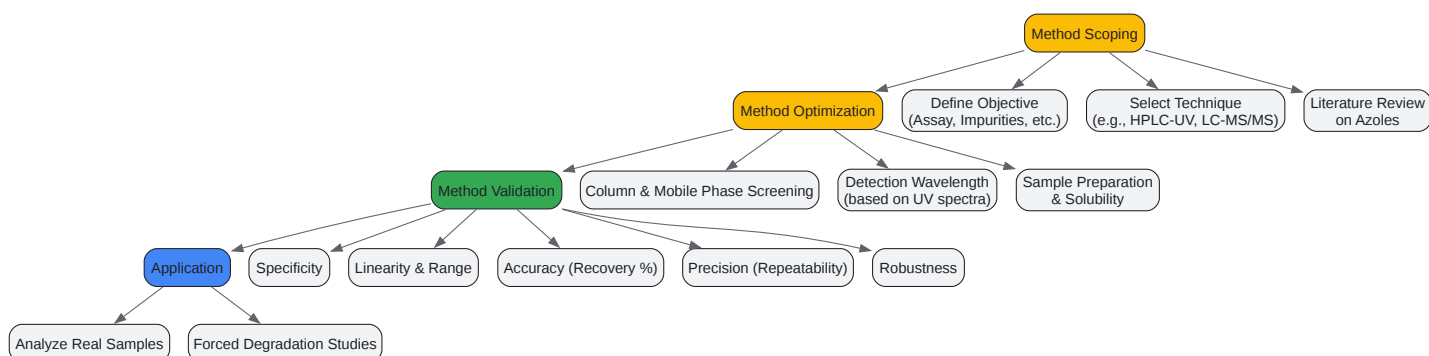
- **Column:** C8
- **Mobile Phase:** Isocratic Methanol-Water (75:25, v/v)
- **Flow Rate:** 1.0 mL/min
- **Detection Wavelength:** 260 nm
- **Injection Volume:** 20 µL

- **Key Validation Results**

- **Linearity:** 5-60 µg/mL ($r = 0.9996$)
- **Accuracy:** Mean recovery of 98.13%
- **Precision:** RSD $\leq 1.22\%$ for repeatability
- **Specificity:** Capable of separating drug from its degradation products

Workflow for Azaconazole Method Development and Validation

The diagram below outlines the core stages of developing your own analytical method for **azaconazole**.



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References

1. | CAS#:60207-31-0 | Chemsrvc Azaconazole [chemsrc.com]
2. | TargetMol Azaconazole [targetmol.com]
3. Azaconazole - AERU - University of Hertfordshire [sitem.herts.ac.uk]
4. A RP-HPLC-UV method for the dual detection of fluconazole and... [pubs.rsc.org]
5. Stability-Indicating HPLC Method for Posaconazole Bulk ... [pmc.ncbi.nlm.nih.gov]

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